

A Comprehensive Technical Guide to the Prolactin-Releasing Peptide Analog: palm11-TTDS-PrRP31

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Compound of Interest

Compound Name: *palm11-TTDS-PrRP31*

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Introduction

The prolactin-releasing peptide analog, palmitoylated-11-Threonine-Threonine-Aspartate-Serine-Prolactin-Releasing Peptide31 (**palm11-TTDS-PrRP31**), represents a significant advancement in the development of therapeutic peptides targeting metabolic and neurodegenerative disorders. This novel, lipidized analog of the endogenous prolactin-releasing peptide (PrRP31) has been engineered for enhanced stability and improved central nervous system penetration following peripheral administration.^[1] This technical guide provides an in-depth overview of **palm11-TTDS-PrRP31**, including its chemical structure, mechanism of action, key experimental data, and detailed protocols for its evaluation.

Palm11-TTDS-PrRP31 is a potent agonist for the G protein-coupled receptor 10 (GPR10) and also exhibits high affinity for the neuropeptide FF receptor 2 (NPFFR2).^{[2][3]} This dual agonism is believed to be crucial for its therapeutic effects.^[3] Extensive preclinical studies have demonstrated its efficacy in reducing food intake, promoting weight loss, improving glucose tolerance, and exerting neuroprotective effects in various rodent models of obesity, type 2 diabetes, and Alzheimer's disease.^{[4][5][6]}

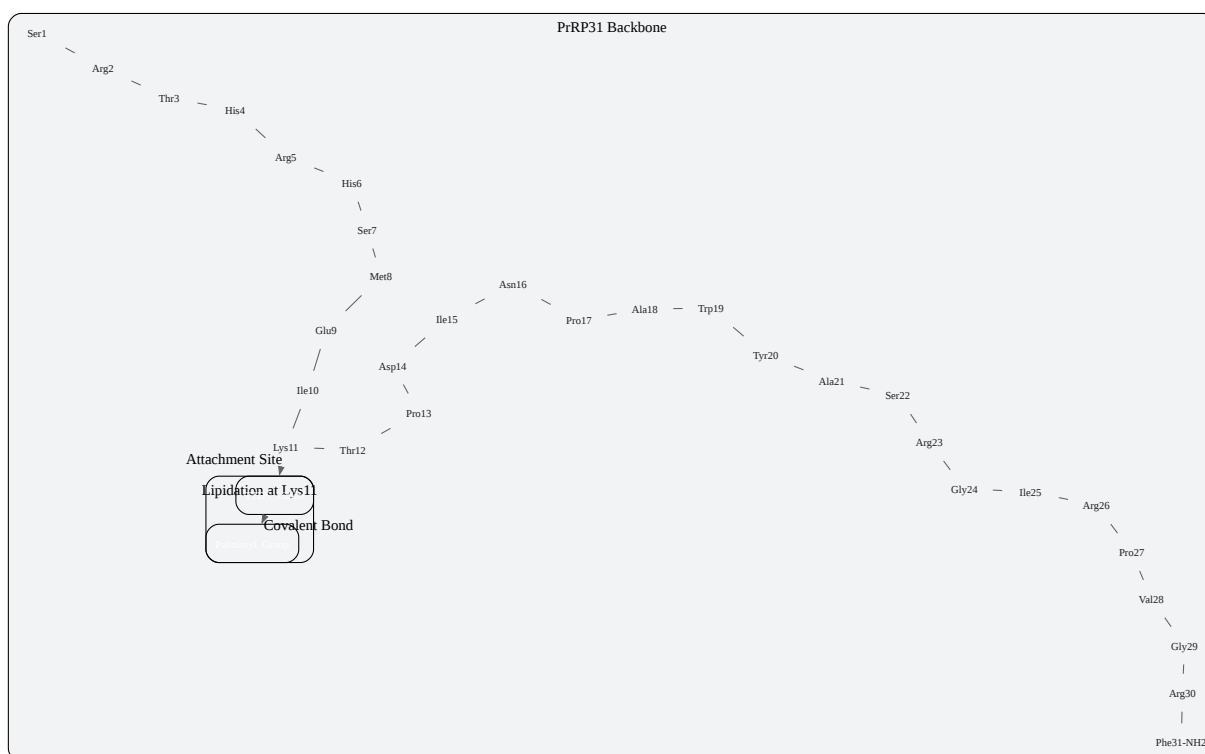
Chemical Structure and Synthesis

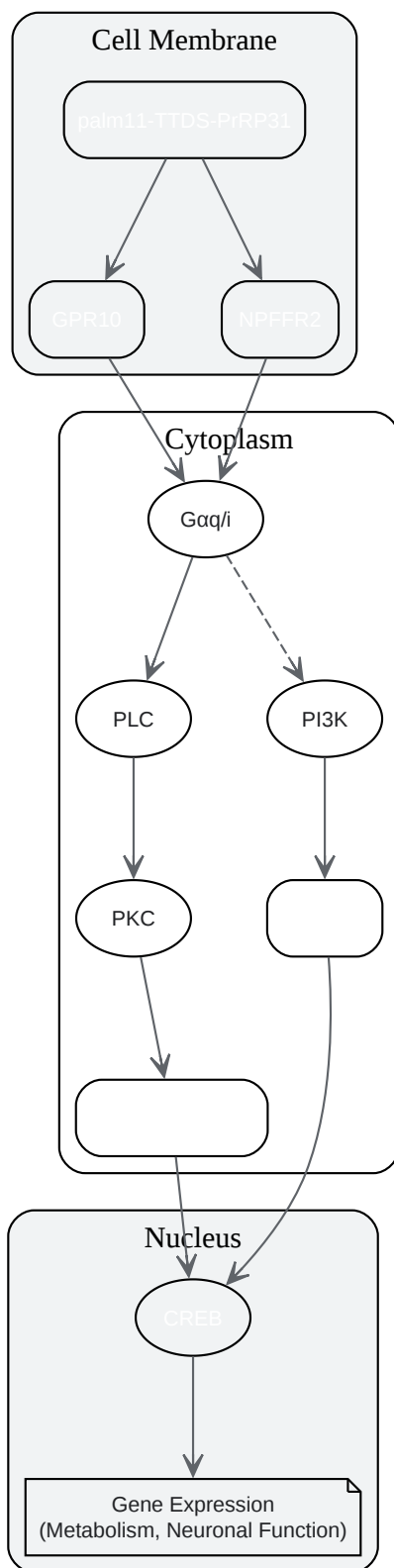
Palm11-TTDS-PrRP31 is a 31-amino acid peptide analog of human PrRP31. The key modification is the attachment of a palmitoyl group to the lysine residue at position 11 (Lys11) via a hydrophilic linker, 1,13-diamino-4,7,10-trioxatridecan-succinamic acid (TTDS).[7][8] This lipid modification enhances the peptide's stability in circulation and facilitates its ability to cross the blood-brain barrier.[1]

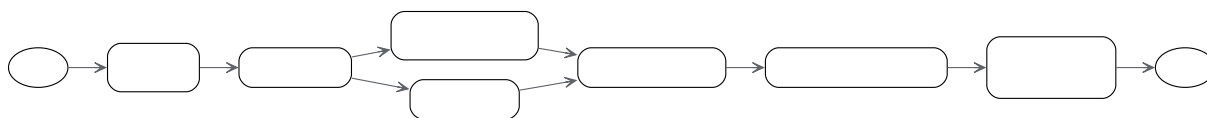
Amino Acid Sequence: Ser-Arg-Thr-His-Arg-His-Ser-Met-Glu-Ile-Lys(N-γ-E(N-palmitoyl-TTDS))-Thr-Pro-Asp-Ile-Asn-Pro-Ala-Trp-Tyr-Ala-Ser-Arg-Gly-Ile-Arg-Pro-Val-Gly-Arg-Phe-NH₂[1][9]

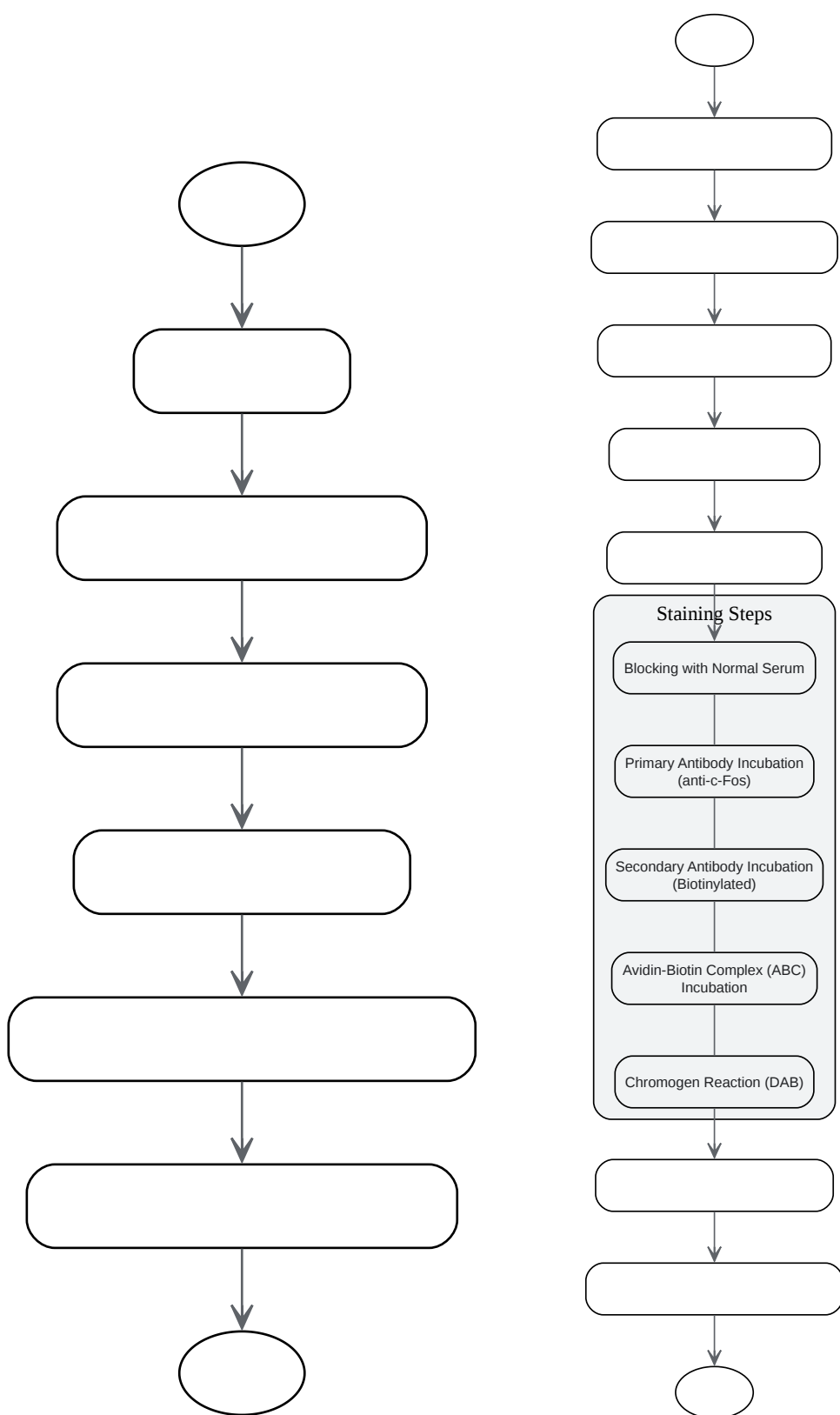
Structural Representation:

A schematic representation of the PrRP31 structure and the modification site for lipidization is provided below.









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